

Proper Disposal of Allyl Methacrylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Allyl methacrylate

Cat. No.: B124383

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Allyl methacrylate is a flammable and toxic chemical that requires careful handling and disposal to ensure the safety of laboratory personnel and the protection of the environment.[1][2][3][4] Adherence to proper disposal protocols is not only a matter of safety but also a legal requirement under regulations set by bodies such as the Environmental Protection Agency (EPA).[5] This guide provides essential, step-by-step procedures for the safe disposal of **allyl methacrylate** in a laboratory setting.

Immediate Safety and Handling

Before beginning any disposal procedure, it is crucial to be aware of the hazards associated with **allyl methacrylate**. It is a flammable liquid and vapor, harmful if swallowed, toxic in contact with skin, and fatal if inhaled.[1][2][4] It can also cause skin and serious eye irritation and may cause damage to organs through prolonged or repeated exposure.[1][4][6] Therefore, all handling and disposal operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][7]

Personal Protective Equipment (PPE): Appropriate PPE must be worn at all times when handling **allyl methacrylate**. This includes:

- **Gloves:** Neoprene or nitrile rubber gloves are recommended.[2]
- **Eye Protection:** Chemical safety goggles are essential. Contact lenses should not be worn.[2]

- Protective Clothing: A lab coat or other suitable protective clothing should be worn.[2]
- Respiratory Protection: In case of inadequate ventilation, a NIOSH-certified organic vapor respirator is necessary.[2]

Quantitative Hazard and Property Data

For quick reference, the key quantitative data for **allyl methacrylate** are summarized in the table below.

Property	Value
CAS Number	96-05-9[3][6]
Molecular Formula	C ₇ H ₁₀ O ₂ [1][3]
Molecular Weight	126.15 g/mol [3]
Flash Point	37 °C / 98.6 °F[3]
Boiling Point	144 °C / 291.2 °F[3]
LD50 (Oral, Mouse)	57 mg/kg[4]
LD50 (Dermal, Rabbit)	465 mg/kg[4]
LC50 (Fish, 96h)	0.90 - 1.1 mg/L[2][3]

Step-by-Step Disposal Protocol

Allyl methacrylate must be disposed of as hazardous waste.[3][5] It should never be poured down the drain or mixed with regular trash.[1][8]

1. Waste Collection:

- Designate a specific, compatible container for **allyl methacrylate** waste. Plastic bottles are often preferred over glass to minimize the risk of breakage.[5]
- The container must have a leak-proof, screw-on cap.[9] Corks or parafilm are not acceptable closures.[9]

- Ensure the waste container is properly labeled as "Hazardous Waste".^[5] The label must include the full chemical name ("**Allyl Methacrylate**"), the quantity, the date of generation, the place of origin (e.g., lab and room number), and the principal investigator's name and contact information.^[5]

2. Storage of Waste:

- Store the hazardous waste container in a designated, well-ventilated storage area, away from heat, sparks, open flames, and other sources of ignition.^{[2][7]}
- The storage area should be equipped with secondary containment to capture any potential leaks or spills.^[9]
- Segregate **allyl methacrylate** waste from incompatible materials, such as oxidizing agents.^[2]

3. Disposal of Contaminated Materials:

- Any materials that have come into contact with **allyl methacrylate**, such as absorbent paper, gloves, and other lab supplies, must also be treated as hazardous waste.^[9]
- These items should be double-bagged in clear plastic bags, sealed, and labeled as hazardous waste with a list of the chemical constituents.^[9]

4. Disposal of Empty Containers:

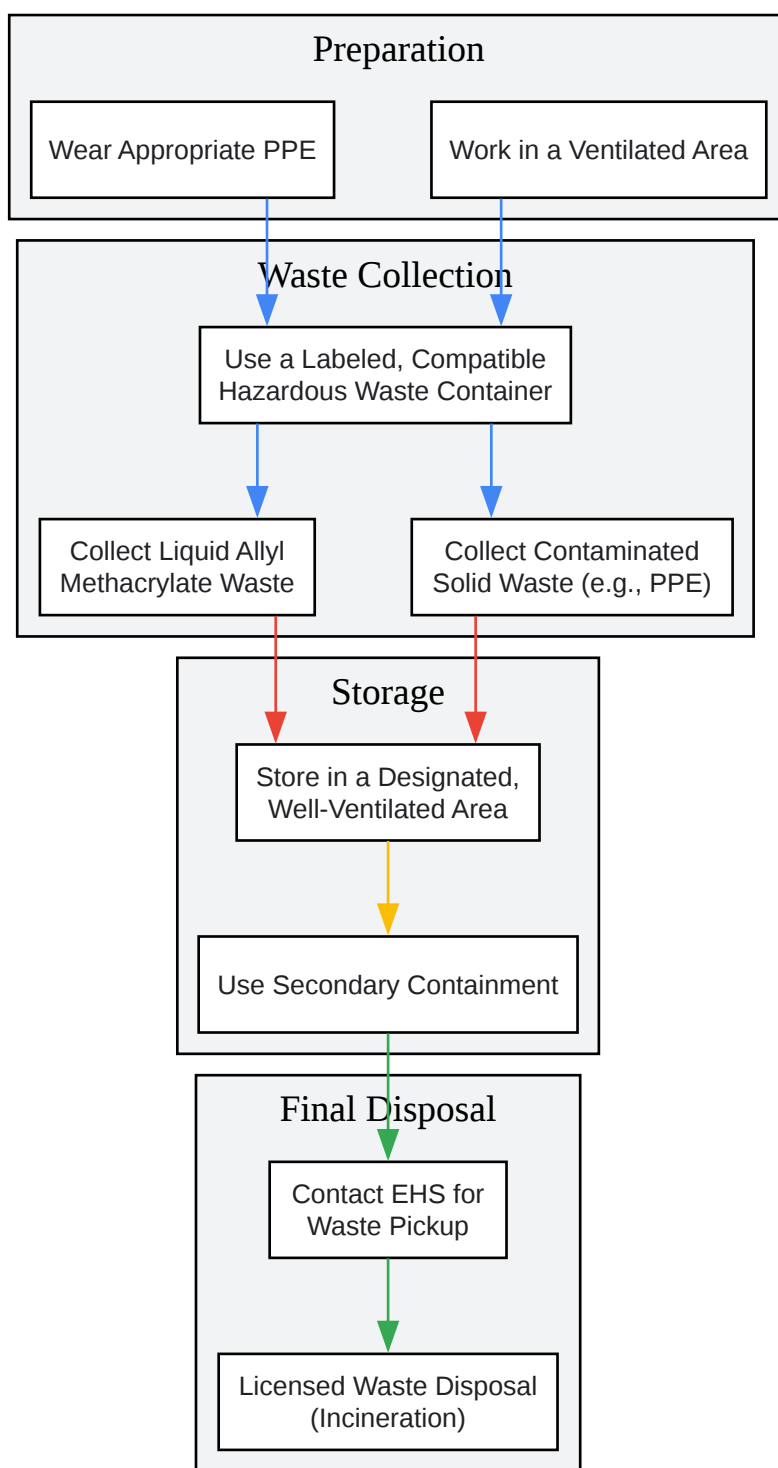
- An empty container that has held **allyl methacrylate** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol) before it can be disposed of as regular trash.^{[10][11]}
- The rinsate from the triple-rinse procedure is considered hazardous waste and must be collected in the designated **allyl methacrylate** waste container.^[10]
- After triple-rinsing, deface the original chemical label on the container and remove the cap before disposing of it in the regular trash.^[11]

5. Arranging for Waste Pickup:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[\[5\]](#)
- Follow all institutional procedures for waste pickup, which may include completing a hazardous waste information form.[\[5\]](#)

Experimental Workflow for Disposal

The logical flow for the proper disposal of **allyl methacrylate** is illustrated in the diagram below.



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Caption: Workflow for the proper disposal of **allyl methacrylate**.

By following these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **allyl methacrylate**, fostering a secure laboratory environment.

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